

# hexahydroindan acetal derivatives fragrance stabilization

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## Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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## Patent Overview and Potential Applications

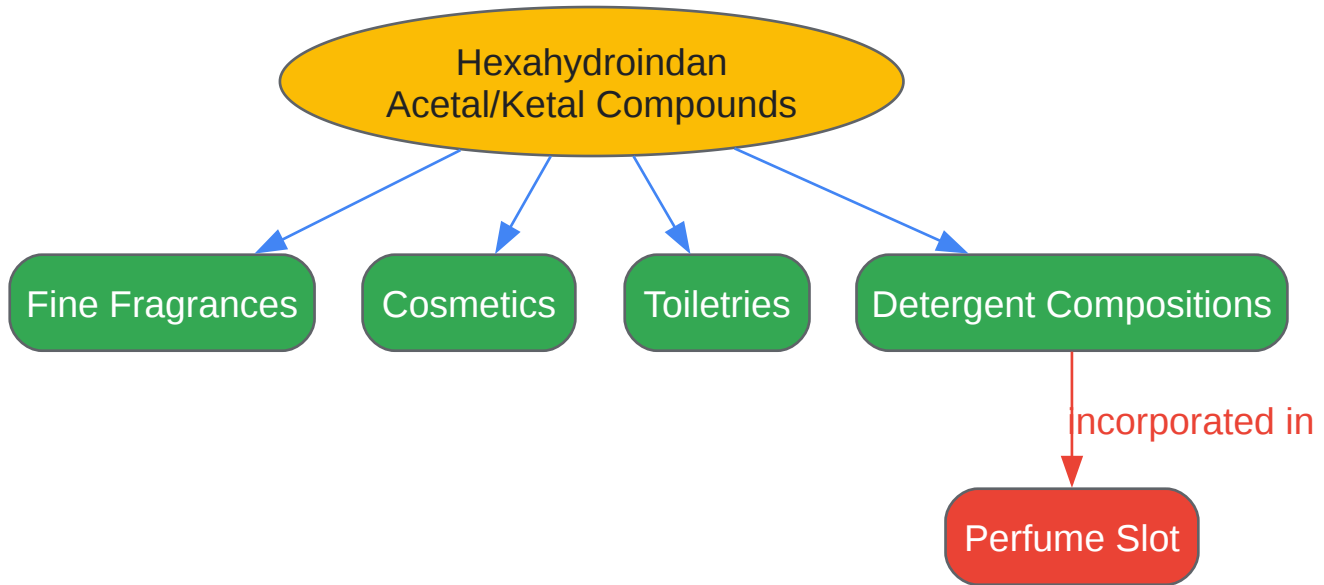
Patent information confirms that **Hexahydroindan acetal and ketal compounds** are used as fragrance chemicals in various product types [1] [2]. The patents assign these compounds to the following standard international patent classifications (IPC), which indicate their potential application areas:

Table: Key Patent Information for Hexahydroindan Acetal/Ketal Compounds

Patent Number	Priority Date	Key Application Areas	Relevant IPC Codes
EP1801109A3 [1]	2005-12-21	Fine fragrances, cosmetics, toiletries, detergents [1]	C11D3/50, C11D3/20, C11D3/2068
DE602006013396D1 [2]	2005-12-21	Perfume compositions [2]	C11D3/50, C11D3/20, C11D3/2068

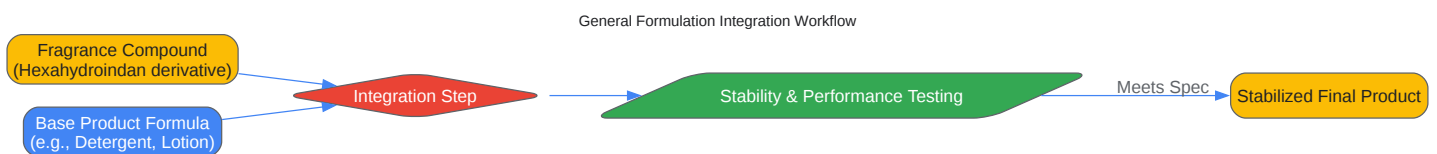
The diagrams below summarize the general scope and formulation considerations for these compounds.

Patent Application Scope for Hexahydroindan Compounds



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Diagram 1: The documented application scope of **Hexahydroindan** acetal and ketal compounds in consumer products.



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Diagram 2: A generalized workflow for incorporating fragrance compounds into end products, where stabilization is tested.

## Information Gaps and Research Recommendations

The search results I obtained are insufficient to create the detailed Application Notes and Protocols you require. The patents establish the compounds' existence and general use but lack the following critical information for researchers and scientists:

- **Quantitative Stabilization Data:** Specific metrics on how these compounds improve shelf-life, resist oxidation, or maintain scent profile under various conditions (pH, temperature, light exposure) are absent.
- **Detailed Experimental Protocols:** Step-by-step methodologies for evaluating stability, including analytical methods (e.g., GC-MS for quantifying degradation), accelerated aging tests, and compatibility studies with other formulation ingredients are not provided.
- **Mechanistic Insights:** The chemical rationale for how the acetal/ketal functional groups contribute to stability compared to other fragrance aldehydes or ketones is not discussed.

To obtain the detailed information you need, I suggest the following avenues for further research:

- **Specialized Scientific Databases:** Conduct a targeted search in databases like **SciFinder**<sup>®</sup>, **Reaxys**, or **Google Scholar** using the specific chemical names and patent numbers as keywords, combined with terms like "stability," "hydrolysis," "oxidation," and "mechanism."
- **Manufacturer Technical Data Sheets:** If these compounds are commercially available, the manufacturers likely provide Technical Data Sheets (TDS) or Application Notes containing stability profiles, recommended usage levels, and formulation guidelines.
- **Perfumery Science Literature:** Explore textbooks and journals dedicated to fragrance chemistry, which often contain chapters on the stabilizing effects of acetal and ketal formation in perfumery.

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## References

1. Hexahydroindan acetal and ketal compounds and their use ... [patents.google.com]
2. Hexahydroindane Acetal and Ketal compounds and their ... [patents.google.com]

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